

Preparation of 9-Methylhypoxanthine: A Detailed Laboratory Protocol for Researchers

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Compound of Interest

Compound Name: 9-Methylhypoxanthine

Cat. No.: B056642

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This comprehensive guide provides a detailed protocol for the laboratory synthesis of **9-Methylhypoxanthine**, a crucial purine derivative for research in medicinal chemistry and drug development. This document offers a robust, two-step synthetic route, beginning with the methylation of 6-chloropurine to yield 6-chloro-9-methylpurine, followed by acidic hydrolysis to the final product. The protocol is designed for researchers, scientists, and professionals in drug development, providing not only a step-by-step methodology but also the scientific rationale behind the experimental choices, ensuring both reproducibility and a deeper understanding of the process.

Introduction

9-Methylhypoxanthine is a methylated purine base that serves as a valuable building block in the synthesis of various biologically active molecules. Its structural similarity to endogenous purines makes it an important scaffold for the development of enzyme inhibitors, receptor antagonists, and other therapeutic agents. A reliable and well-documented synthetic protocol is essential for ensuring the purity and consistency of **9-Methylhypoxanthine** used in research applications. This application note details a validated two-step synthesis, purification, and characterization process.

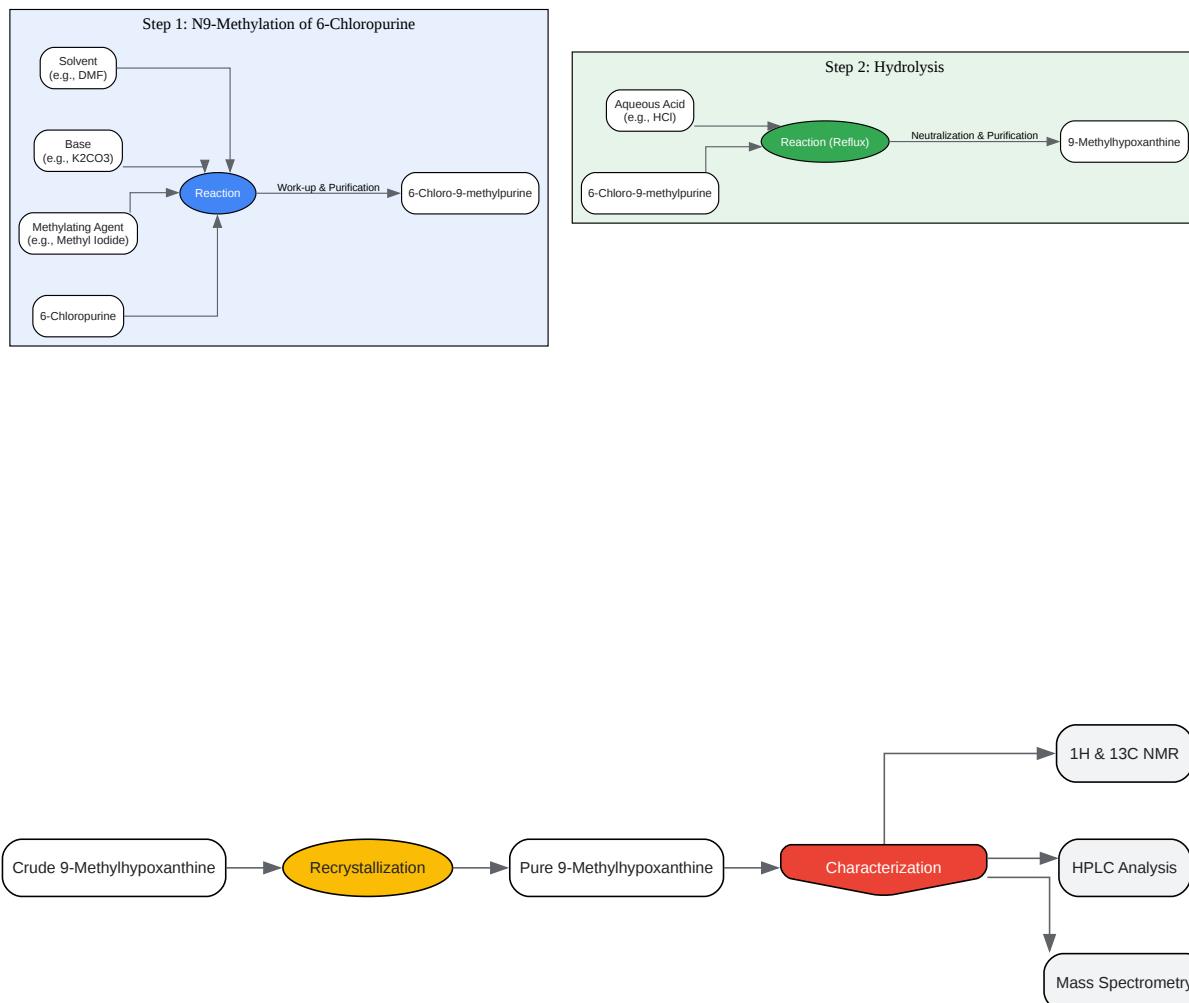
Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of the target molecule and intermediates is fundamental to a successful synthesis.

Compound	Molecular Formula	Molecular Weight (g/mol)	CAS Number
9-Methylhypoxanthine	C ₆ H ₆ N ₄ O	150.14	1125-39-9
6-Chloropurine	C ₅ H ₃ CIN ₄	154.56	87-42-3
6-Chloro-9-methylpurine	C ₆ H ₅ CIN ₄	168.59	2004-03-8

Synthesis Protocol

The synthesis of **9-Methylhypoxanthine** is achieved through a two-step process, which offers a reliable and scalable method for its preparation. The overall workflow is depicted below.

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